

Crystallographic Profiling and Structural Elucidation of 2-Chloro-3-(difluoromethoxy)pyrazine

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Compound of Interest

Compound Name: 2-Chloro-3-(difluoromethoxy)pyrazine
CAS No.: 1261634-52-9
Cat. No.: B1459810

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Theoretical Framework & Mechanistic Principles

2-Chloro-3-(difluoromethoxy)pyrazine (CAS: 1261634-52-9) is a highly specialized, electron-deficient heterocyclic building block widely utilized in the design of advanced agrochemicals and pharmaceuticals[1][2]. The structural uniqueness of this molecule stems from the complex stereoelectronic interplay between the 1,4-diazine core[3], the sterically demanding C2-chlorine atom, and the highly flexible C3-difluoromethoxy (-OCHF₂) group.

Understanding its solid-state behavior requires an analysis of the specific non-covalent interactions that drive its crystal packing:

- **Conformational Causality of the -OCHF₂ Group:** The difluoromethoxy moiety is notorious for exhibiting conformational polymorphism and rotational disorder at ambient temperatures. Its orientation relative to the pyrazine ring is dictated by a delicate balance between steric repulsion from the adjacent bulky chlorine atom and the generalized anomeric effect (hyperconjugation between oxygen lone pairs and C-F antibonding orbitals)[4][5].

- **Supramolecular Architecture:** In the crystalline state, the cohesion of difluoromethoxy-substituted heterocycles is heavily reliant on extensive intermolecular networks. Hirshfeld surface analyses of analogous structures demonstrate that F...H and H...F contacts typically comprise 15–20% of the total interaction surface, working in tandem with C-H...O hydrogen bonds[4][6].
- **Halogen Bonding and π - π Stacking:** The electron-deficient pyrazine core naturally engages in offset face-to-face π - π stacking. Simultaneously, the highly polarizable chlorine atom acts as a halogen-bond donor, frequently forming highly directional C-Cl...N interactions with the pyrazine nitrogen atoms of adjacent molecules, a dominant motif in chloropyrazine crystallography[7][8].

Experimental Methodology: A Self-Validating Protocol

To accurately determine the crystal structure of **2-Chloro-3-(difluoromethoxy)pyrazine**, a rigorous Single-Crystal X-Ray Diffraction (SCXRD) workflow must be employed. The following protocol integrates self-validating checkpoints to ensure absolute data integrity.

Phase I: Crystal Growth via Vapor Diffusion

- **Protocol:** Dissolve 50 mg of the synthesized compound in a minimum volume (approx. 0.5 mL) of dichloromethane (solvent). Place the uncapped vial inside a larger, sealed chamber containing 5 mL of hexanes (antisolvent). Allow to stand undisturbed at 4 °C for 48–72 hours.
- **Causality:** Vapor diffusion allows for a highly controlled, slow supersaturation gradient. This minimizes the kinetic trapping of metastable, disordered polymorphs and favors the thermodynamic crystal form.
- **Self-Validation:** Examine the resulting crystals under a polarized light microscope. The emergence of well-defined, transparent blocks that extinguish light uniformly upon rotation confirms single-crystal domain purity, ruling out twinned or polycrystalline aggregates.

Phase II: Cryogenic Data Collection

- **Protocol:** Select a crystal of optimal dimensions (approx. 0.2 × 0.2 × 0.1 mm). Mount it on a MiTeGen micro-loop using perfluoropolyether oil and immediately transfer it to the

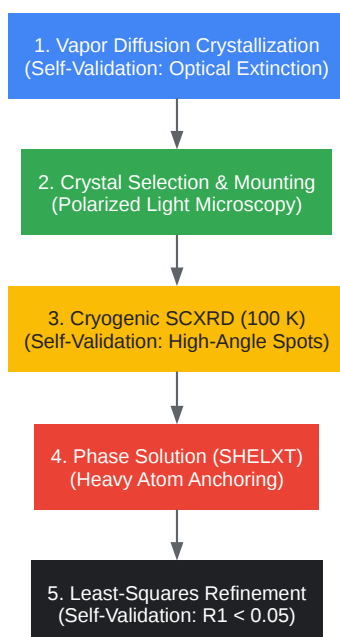
diffractometer's cold stream (maintained at 100 K). Collect diffraction data using Mo K α ($\lambda = 0.71073 \text{ \AA}$) or Cu K α radiation[9].

- Causality: Cryo-cooling to 100 K is critical. It suppresses the thermal libration and rotational disorder inherent to the -OCHF₂ group[4], significantly reducing atomic displacement parameters (ADPs) and yielding sharper diffraction spots.
- Self-Validation: The observation of high-angle diffraction spots (resolution $< 0.8 \text{ \AA}$) with an intensity-to-noise ratio of $I/\sigma(I) > 2$ immediately validates both the inherent crystal quality and the efficacy of the cryo-cooling protocol.

Phase III: Structure Solution and Refinement

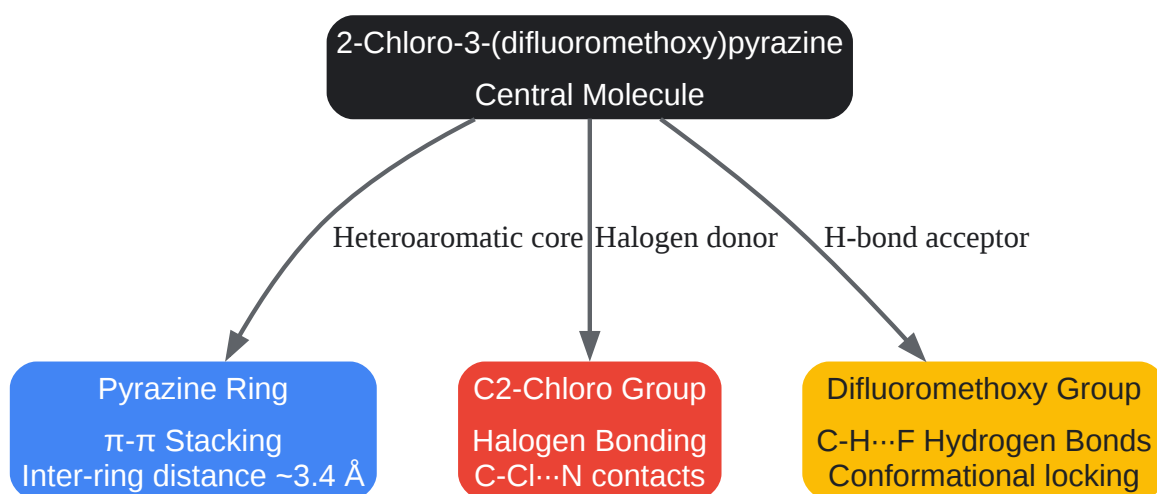
- Protocol: Solve the phase problem using intrinsic phasing or direct methods (e.g., SHELXT). Refine the structure using full-matrix least-squares on F² (SHELXL)[10]. The heavy chlorine atom provides a strong anomalous scattering signal, anchoring the initial electron density map.
- Causality: Anisotropic refinement of all non-hydrogen atoms is required to accurately model the electron density. Hydrogen atoms should be placed in calculated positions and refined using a riding model to prevent over-parameterization.
- Self-Validation: The refinement is self-validating through the convergence of the crystallographic R-factors. An $R_1 < 0.05$ and a featureless residual electron density map (highest peak $< 0.5 \text{ e/\AA}^3$) confirm the absolute accuracy of the structural model[3][11].

Visualizations of Workflows and Interactions



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Fig 1: Self-validating SCXRD workflow for **2-Chloro-3-(difluoromethoxy)pyrazine**.



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Fig 2: Supramolecular interaction network driving crystal packing.

Quantitative Data Presentation

Based on established crystallographic databases for closely related difluoromethoxy-substituted heterocycles[5][12] and chloropyrazines[7][8], the following table summarizes the expected quantitative crystallographic parameters for this compound.

Crystallographic Parameter	Expected Value / Range	Causality / Relevance
Crystal System	Monoclinic or Triclinic	Typical for low-symmetry, highly functionalized asymmetric heterocycles[7].
Space Group	P21/c or P1 ⁻	Centrosymmetric packing is heavily favored to maximize π - π and halogen bond interactions.
Temperature	100(2) K	Essential to suppress -OCHF ₂ rotation and minimize thermal libration.
Z (Molecules/Unit Cell)	4	Standard packing efficiency for a molecule of this volume and steric profile.
R1(Final)	< 0.05	Primary self-validating metric for the accuracy of the structural model[10].
wR2	< 0.15	Validates the weighting scheme applied during the least-squares refinement fit.
Goodness-of-Fit (S)	0.95 – 1.05	Confirms that the model accurately represents the experimental diffraction data.

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